

# Physicochemical properties of RC-33 Hydrochloride

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## Compound of Interest

Compound Name: *RC-33 Hydrochloride*

Cat. No.: *B15583191*

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An In-depth Technical Guide to the Physicochemical Properties of **RC-33 Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of **RC-33 Hydrochloride**, a selective and metabolically stable sigma-1 ( $\sigma 1$ ) receptor agonist.<sup>[1][2][3][4]</sup> Due to its potential as a neuroprotective agent, understanding its physicochemical characteristics is crucial for research, formulation development, and pharmacokinetic studies.

## Quantitative Physicochemical Data

While comprehensive experimental data for **RC-33 Hydrochloride** is not publicly available, this section summarizes the known properties. The absence of specific experimental values for melting point, solubility, pKa, and logP highlights the need for empirical determination for this compound.

Property	Value	Source
Molecular Formula	C <sub>21</sub> H <sub>28</sub> ClN	[5]
Molecular Weight	329.91 g/mol	[4][5]
CAS Number	1346016-43-0	[3][5]
Melting Point	Data not available	
Aqueous Solubility	Data not available	
pKa	Data not available	
LogP	Data not available	

## Experimental Protocols for Physicochemical Property Determination

To address the gaps in the available data, the following are detailed, generalized experimental protocols that can be employed to determine the key physicochemical properties of **RC-33 Hydrochloride**.

### Melting Point Determination (Capillary Method)

The melting point of a solid hydrochloride salt like **RC-33 Hydrochloride** can be determined using the capillary melting point method. This technique provides the temperature range over which the solid transitions to a liquid.

#### Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **RC-33 Hydrochloride** is packed into a capillary tube to a height of 2-3 mm.[6] The tube is then tapped to ensure the sample is compact.[7]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting range, followed by a slower ramp rate (e.g., 1-2 °C per

minute) near the expected melting point for an accurate determination.[6]

- Observation: The temperature at which the first droplet of liquid appears (onset) and the temperature at which the entire sample becomes a clear liquid (clear point) are recorded as the melting range.[8]

## Aqueous Solubility Determination (Shake-Flask Method)

The shake-flask method is a standard and reliable technique for determining the thermodynamic solubility of a compound in an aqueous buffer.

Methodology:

- Solution Preparation: An excess amount of solid **RC-33 Hydrochloride** is added to a known volume of a specific aqueous buffer (e.g., phosphate-buffered saline, pH 7.4).
- Equilibration: The resulting suspension is agitated in a shaker bath at a constant temperature (e.g., 25 °C or 37 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: The undissolved solid is separated from the solution by centrifugation or filtration.
- Quantification: The concentration of **RC-33 Hydrochloride** in the clear supernatant or filtrate is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Liquid Chromatography-Mass Spectrometry (LC-MS).[9] A standard calibration curve is used for accurate quantification.

## pKa Determination (Potentiometric Titration)

As **RC-33 Hydrochloride** is an amine salt, its pKa can be determined by potentiometric titration, which measures the change in pH of a solution upon the addition of a titrant.

Methodology:

- Sample Preparation: A precisely weighed amount of **RC-33 Hydrochloride** is dissolved in a known volume of water or a suitable co-solvent system.

- Titration: The solution is titrated with a standardized solution of a strong base (e.g., NaOH) of known concentration.[10]
- pH Measurement: The pH of the solution is monitored continuously throughout the titration using a calibrated pH meter.[11]
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is the pH at which half of the amine has been neutralized (the midpoint of the steepest part of the curve).[12]

## LogP Determination (Shake-Flask Method)

The octanol-water partition coefficient (LogP) is a measure of a compound's lipophilicity and can be determined using the shake-flask method.

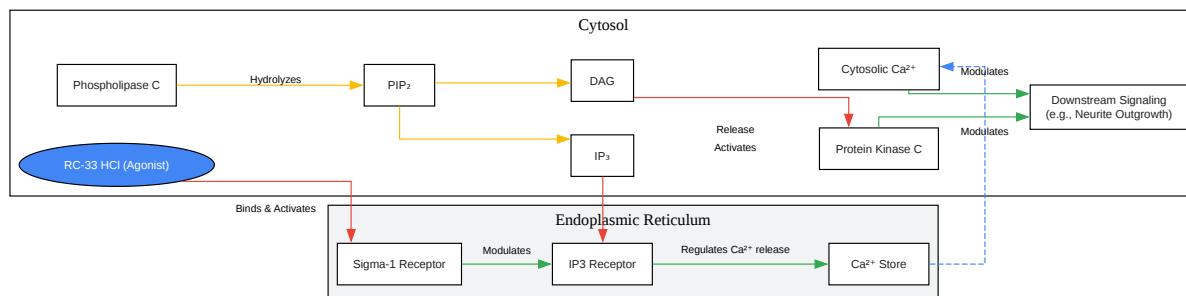
Methodology:

- Phase Preparation: n-Octanol and water are mutually saturated by mixing and then allowing the phases to separate.
- Partitioning: A known amount of **RC-33 Hydrochloride** is dissolved in one of the phases (typically the one in which it is more soluble). This solution is then mixed with a known volume of the other phase in a separatory funnel.
- Equilibration: The mixture is shaken vigorously to allow for the partitioning of the compound between the two phases and then allowed to stand for the phases to separate completely. [13]
- Quantification: The concentration of **RC-33 Hydrochloride** in both the n-octanol and aqueous phases is determined using a suitable analytical method like HPLC-UV or LC-MS. [14]
- Calculation: The LogP is calculated as the base-10 logarithm of the ratio of the concentration of the compound in the n-octanol phase to its concentration in the aqueous phase.[15]

## Biological Activity and Signaling Pathway

**RC-33 Hydrochloride** is a selective agonist of the sigma-1 ( $\sigma 1$ ) receptor.<sup>[1][2][3]</sup> The  $\sigma 1$  receptor is a unique intracellular chaperone protein primarily located at the endoplasmic reticulum (ER), where it plays a crucial role in modulating cellular signaling, particularly in response to stress.<sup>[16][17][18]</sup>

Activation of the  $\sigma 1$  receptor by an agonist like **RC-33 Hydrochloride** initiates a cascade of downstream effects. A simplified representation of this signaling pathway is provided below.



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**Caption: Sigma-1 Receptor Signaling Pathway Activation by RC-33 Hydrochloride.**

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